

Application Notes and Protocols for 4-Chloromethyl-3,5-dimethylisoxazole

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Compound of Interest

Compound Name: 4-Chloro-3,5-dimethylisoxazole

Cat. No.: B085836

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of 4-Chloromethyl-3,5-dimethylisoxazole (CAS No. 19788-37-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes. This versatile compound is utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)

Hazard Identification and Safety Precautions

4-Chloromethyl-3,5-dimethylisoxazole is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)[\[3\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H332: Harmful if inhaled.[\[2\]](#)

- H335: May cause respiratory irritation.[2][3]

Precautionary Statements: It is imperative to avoid exposure. Key precautionary measures include washing thoroughly after handling, not eating, drinking, or smoking when using this product, and wearing appropriate personal protective equipment.[2] In case of exposure, follow the first-aid measures outlined in the protocols below.

Quantitative Data Summary

The physical and chemical properties of 4-Chloromethyl-3,5-dimethylisoxazole are essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C ₆ H ₈ CINO
Molecular Weight	145.59 g/mol [4][5]
Form	Liquid[4]
Boiling Point	87-88 °C at 8 mmHg[2][4]
Density	1.173 g/mL at 25 °C[2][4]
Flash Point	96 °C (204.8 °F) - closed cup[4]
Storage Temperature	2-8°C[4][5]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

All personnel handling 4-Chloromethyl-3,5-dimethylisoxazole must use the following PPE:

- Hand Protection: Wear chemical-impermeable gloves. Gloves must be inspected before use and disposed of properly after handling.
- Eye/Face Protection: Use safety glasses with side-shields or a face shield.[4]
- Skin and Body Protection: Wear a lab coat or other impervious clothing. The type of protective equipment should be selected based on the concentration and amount of the

substance at the specific workplace.

- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For more significant inhalation risks, a type ABEK (EN14387) respirator filter should be used.[4]

Chemical Handling Protocol

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoiding Contamination: Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2] Wash hands thoroughly before breaks and at the end of the workday.
- Safe Handling Practices: Avoid contact with skin and eyes.[2] Avoid the formation of dust and aerosols.[2] Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]

Storage Protocol

Proper storage is critical to maintain the stability of 4-Chloromethyl-3,5-dimethylisoxazole and to prevent accidents.

- Container: Store in the original, tightly closed container.[2]
- Conditions: Keep in a dry, cool, and well-ventilated place.[2][6] The recommended storage temperature is between 2°C and 8°C.[4][5]
- Security: The storage area should be locked to restrict access.[2]
- Incompatibilities: Store separately from foodstuff containers and other incompatible materials.[2]

Spill and Waste Disposal Protocol

In the event of a spill or for routine waste disposal, the following procedures must be followed.

- Spill Response:
 - Evacuate personnel from the spill area.[2]

- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)
- Wear appropriate personal protective equipment as detailed in section 3.1.[\[2\]](#)
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.
- Do not let the product enter drains.

- Waste Disposal:
 - Dispose of surplus and non-recyclable solutions through a licensed disposal company.
 - Dispose of the container in an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[2\]](#)

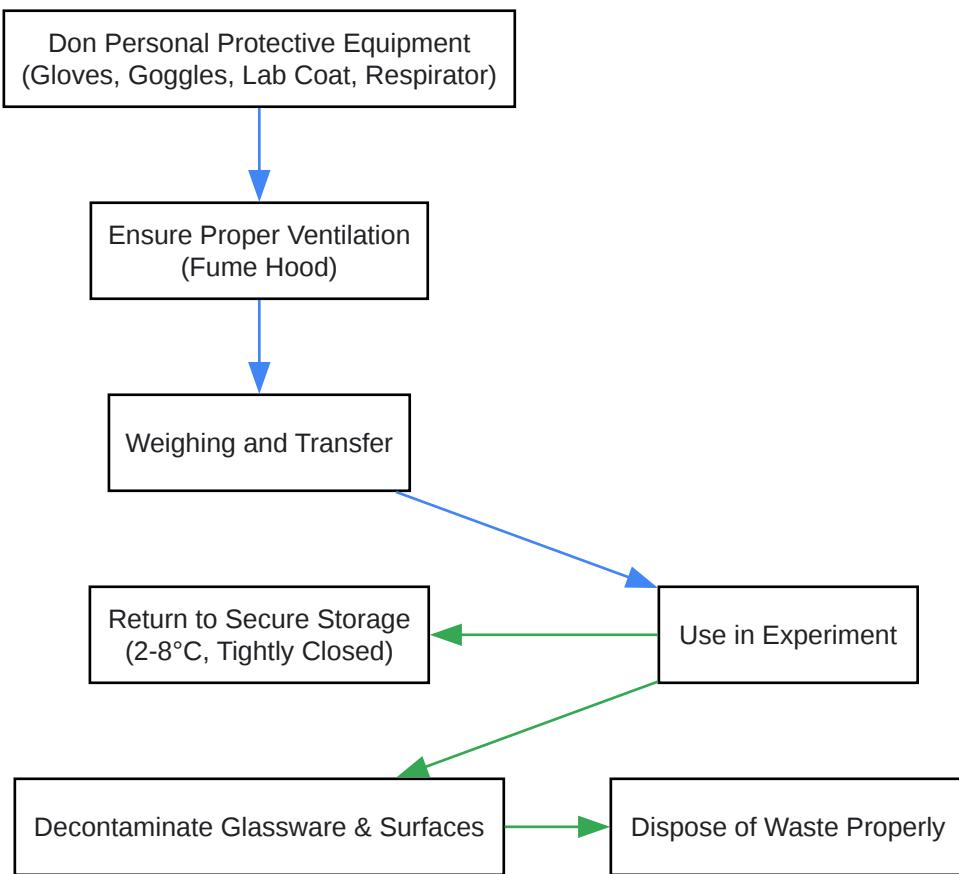
First-Aid Protocol

Immediate and appropriate first aid is crucial in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical help if you feel unwell.[\[2\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. Get medical help if skin irritation occurs.[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Get medical help.[\[2\]](#)[\[7\]](#)

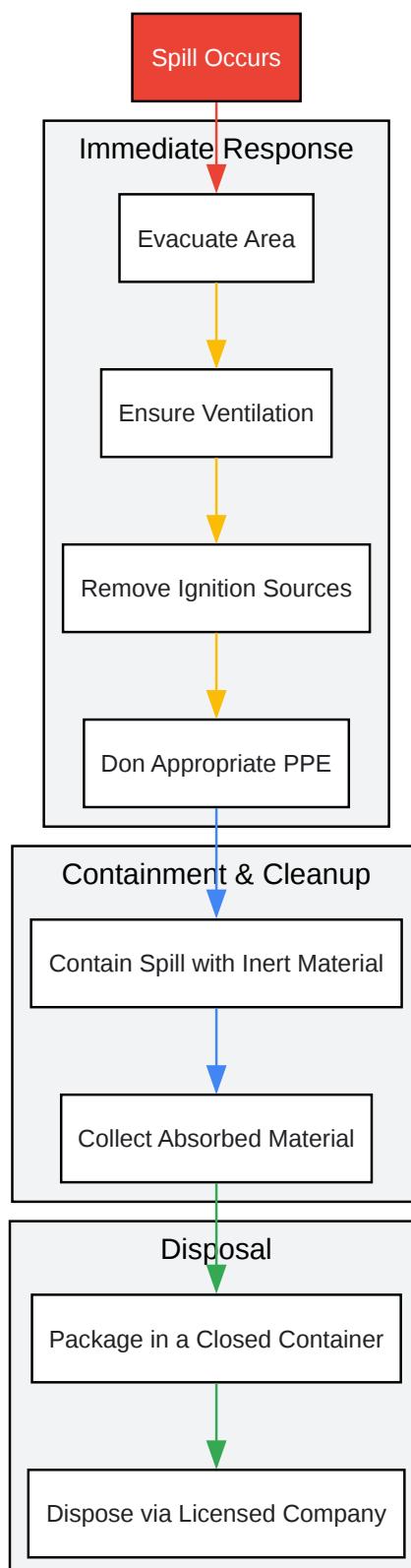
Visualization of Workflow

The following diagrams illustrate the key workflows for handling and storing 4-Chloromethyl-3,5-dimethylisoxazole.



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Caption: Workflow for the safe handling of 4-Chloromethyl-3,5-dimethylisoxazole.



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Caption: Emergency protocol for a 4-Chloromethyl-3,5-dimethylisoxazole spill.

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